

Probiotic Potential of Lactic Acid Bacteria in Salgam: A Technical Guide

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Compound of Interest

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Executive Summary

Salgam, a traditional Turkish fermented beverage, is gaining recognition not only for its unique flavor but also as a rich reservoir of Lactic Acid Bacteria (LAB) with significant probiotic potential. This technical guide provides an in-depth analysis of the probiotic characteristics of LAB isolated from Salgam, offering valuable insights for researchers and professionals in the fields of microbiology, food science, and drug development. Through a comprehensive review of existing literature, this document details the identification of key LAB species, their demonstrated probiotic attributes, antimicrobial and antioxidant activities, and the underlying molecular mechanisms of their immunomodulatory effects. All quantitative data is presented in structured tables for comparative analysis, and detailed experimental protocols for the cited assays are provided. Furthermore, this guide includes mandatory visualizations of experimental workflows and key signaling pathways using the DOT language to facilitate a deeper understanding of the methodologies and biological interactions.

Introduction to Salgam and its Microbial Ecology

Salgam is a traditional, non-alcoholic fermented beverage originating from Southern Turkey, particularly the Çukurova region.[1] It is produced through the lactic acid fermentation of raw materials including black or purple carrots (*Daucus carota* ssp. *sativus* var. *atrorubens* Alef.), bulgur flour, sourdough, salt, and turnip.[2][3] The fermentation process, which can be either traditional (with a sourdough fermentation stage) or direct, results in a beverage with a characteristic cloudy, reddish appearance and a sour taste.[2][3] The final pH of Salgam typically ranges from 3.28 to 3.8, with total acidity (as lactic acid) of at least 6.0 g/L.[2][4]

The microbial composition of Salgam is complex and dynamic, dominated by various species of Lactic Acid Bacteria (LAB) and yeasts.[5] These microorganisms are responsible for the characteristic sensory properties of Salgam and contribute to its purported health benefits.[1] The predominant LAB species isolated from Salgam include *Lactiplantibacillus plantarum*, *Lacticaseibacillus paracasei*, *Pediococcus acidilactici*, *Levilactobacillus brevis*, and *Limosilactobacillus fermentum*. [4][5][6][7][8] The presence of these LAB species suggests that Salgam may be a valuable source of novel probiotic candidates.

Probiotic Potential of Salgam-Derived Lactic Acid Bacteria

The probiotic potential of LAB isolated from Salgam has been the subject of several in vitro investigations. These studies have focused on key characteristics that a microorganism must possess to be considered a probiotic, including survival in the gastrointestinal tract, adherence to the intestinal mucosa, and the ability to antagonize pathogenic bacteria.

Survival in Simulated Gastrointestinal Conditions

A critical prerequisite for a probiotic is its ability to withstand the harsh conditions of the upper gastrointestinal tract, specifically the low pH of the stomach and the presence of bile salts in the small intestine.

Numerous studies have demonstrated that LAB isolated from Salgam exhibit significant tolerance to acidic environments. For instance, research has shown that most LAB isolates from traditionally produced Salgam juices can survive exposure to a low pH of 2.0.[7] One study found that all tested strains of *Lacticaseibacillus* sp., *Pediococcus acidilactici*, and *Enterococcus faecalis* from fermented turnip juices showed high resistance to a pH of 2.0.[7]

Following passage through the stomach, probiotics must survive and grow in the presence of bile salts in the duodenum. LAB from Salgam have shown remarkable tolerance to bile salts. Studies have reported survival rates ranging from 63.71% to 147.84% in the presence of bile salts.[7][9] For example, *Lactocaseibacillus* sp. FS2 exhibited a resistance of 129.98% to 1% bile salt.[7]

Adhesion and Colonization Properties

The ability of probiotic bacteria to adhere to the intestinal epithelium is crucial for their colonization and the subsequent exertion of beneficial effects. This adhesion is influenced by cell surface properties such as hydrophobicity and aggregation abilities.

Cell surface hydrophobicity is an indicator of the adhesive potential of bacteria to epithelial cells. The hydrophobicity of Salgam-derived LAB towards xylene has been reported to range from 1.20% to 92.61%.[9] One isolate, *Pediococcus acidilactici* TS42, demonstrated a high hydrophobicity of 58.56%.[7]

Auto-aggregation, the aggregation of cells of the same strain, and co-aggregation, the aggregation with other bacterial species (including pathogens), are important for the formation of biofilms and for competitive exclusion of pathogens. The auto-aggregation ability of LAB from Salgam has been found to vary from 2.74% to 24.91%, while co-aggregation abilities range from 0.85% to 29.37%.[7][9]

Production of Short-Chain Fatty Acids (SCFAs)

Probiotic LAB can ferment non-digestible carbohydrates in the colon, leading to the production of beneficial metabolites, primarily short-chain fatty acids (SCFAs) such as acetate, butyrate, and propionate. Strains with the best probiotic characteristics isolated from Salgam have been shown to produce significant amounts of SCFAs. For selected strains of *P. acidilactici* and *L. paracasei*, acetate, butyrate, and propionate production ranged from 4480 to 6480 µg/mL, 845 to 1190 µg/mL, and 15,355 to 17,450 µg/mL, respectively.[9]

Data Presentation: Probiotic Characteristics of Salgam LAB

The following tables summarize the quantitative data on the probiotic properties of Lactic Acid Bacteria isolated from Salgam, as reported in various studies.

Table 1: Survival and Adhesion Properties of Salgam-Derived LAB

Strain/Iso late	Acid Tolerance (pH 2.0 Survival)	Bile Salt Tolerance (%)	Hydropho bicity (%)	Auto- aggregati on (%)	Co- aggregati on (%)	Referenc e
P. acidilactici (54.2% of isolates)	Survived	69.78 - 147.84	2.32 - 58.56	3.59 - 23.67	0.85 - 29.37	[7]
Lactacaseib acillus sp. (18.8% of isolates)	Survived	69.78 - 147.84	2.32 - 58.56	3.59 - 23.67	0.85 - 29.37	[7]
L. paracasei (8.3% of isolates)	Survived	69.78 - 147.84	2.32 - 58.56	3.59 - 23.67	0.85 - 29.37	[7]
E. faecalis (6.3% of isolates)	Survived	69.78 - 147.84	2.32 - 58.56	3.59 - 23.67	0.85 - 29.37	[7]
P. acidilactici (56.25% of isolates)	Survived	63.71 - 123.46	1.20 - 92.61	2.74 - 24.91	1.39 - 27.40	[9]
Lactacaseib acillus sp. (20.83% of isolates)	Survived	63.71 - 123.46	1.20 - 92.61	2.74 - 24.91	1.39 - 27.40	[9]
L. paracasei (6.25% of isolates)	Survived	63.71 - 123.46	1.20 - 92.61	2.74 - 24.91	1.39 - 27.40	[9]

Table 2: Short-Chain Fatty Acid Production by Selected Salgam LAB

Strain	Acetate (µg/mL)	Butyrate (µg/mL)	Propionate (µg/mL)	Reference
P. acidilactici SL7	4480 - 6480	845 - 1190	15355 - 17450	[9]
P. acidilactici SL12	4480 - 6480	845 - 1190	15355 - 17450	[9]
L. paracasei SL27	4480 - 6480	845 - 1190	15355 - 17450	[9]
Lactacaseibacillus sp. TS3	4040 - 8135	1025 - 1255	14620 - 17225	[7]
Lactacaseibacillus sp. TS11	4040 - 8135	1025 - 1255	14620 - 17225	[7]
L. paracasei TS33	4040 - 8135	1025 - 1255	14620 - 17225	[7]

Antimicrobial and Antioxidant Activities

Beyond their core probiotic properties, LAB from Salgam also exhibit other functional characteristics that contribute to their health-promoting potential, including antimicrobial and antioxidant activities.

Antimicrobial Activity

LAB produce various antimicrobial compounds, including organic acids (lactic and acetic acid), hydrogen peroxide, and bacteriocins, which can inhibit the growth of foodborne pathogens and spoilage microorganisms.[10] The antimicrobial activity of Salgam-derived LAB has been demonstrated against a range of pathogenic bacteria. For example, isolates of *E. faecalis* TS2 and *Lactacaseibacillus* sp. TS3 have shown resistance to target microorganisms.[7] The cell-free supernatants of LAB from Salgam have also been tested for their antimicrobial effects using methods like the agar well diffusion assay.[11]

Table 3: Antimicrobial Activity of Salgam-Derived LAB against Pathogenic Bacteria

LAB Isolate	Pathogen	Method	Inhibition Zone (mm)	Reference
Lactiplantibacillus plantarum DY46	Salmonella Typhimurium ATCC14028	In vitro antagonism tests	Not specified	[12]
Lactiplantibacillus plantarum DY46	Klebsiella pneumoniae ATCC13883	In vitro antagonism tests	Not specified	[12]
Lactiplantibacillus plantarum DY46	Proteus vulgaris ATCC8427	In vitro antagonism tests	Not specified	[12]
Various LAB isolates	Food-borne pathogens	Agar diffusion method	12.6 - 45	[7]

Antioxidant Activity

Oxidative stress is implicated in the pathogenesis of various chronic diseases. Probiotic LAB can exert antioxidant effects through various mechanisms, including scavenging of free radicals, chelation of metal ions, and modulation of the host's antioxidant enzyme systems.[13] [14] Studies on LAB from fermented foods have demonstrated their ability to scavenge DPPH radicals and exhibit ferric reducing power.[13] While specific quantitative data for Salgam-derived LAB is emerging, the high phenolic content of Salgam, particularly from black carrots, suggests a synergistic antioxidant potential between the beverage matrix and its resident microbiota.[7]

Immunomodulatory Effects and Signaling Pathways

Probiotic LAB are known to interact with the host's immune system, particularly in the gut, leading to a modulation of immune responses. These interactions can influence both innate and adaptive immunity.

Interaction with Intestinal Epithelial Cells

Intestinal epithelial cells (IECs) are the first line of contact for gut microbes and play a crucial role in initiating immune responses. Probiotic LAB can modulate cytokine and chemokine production by IECs. For instance, *Lactobacillus* species have been shown to suppress the production of the pro-inflammatory chemokine RANTES and interleukin-8 (IL-8) in stimulated HT-29 IECs.[7] Some strains can also influence the production of tumor necrosis factor-alpha (TNF- α) and transforming growth factor-beta (TGF- β).[7]

Key Signaling Pathways

The immunomodulatory effects of probiotic LAB are mediated through their interaction with pattern recognition receptors (PRRs), such as Toll-like receptors (TLRs), on the surface of immune and epithelial cells. This interaction triggers intracellular signaling cascades, primarily the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) pathways. [2][15][9][16]

- **NF- κ B Pathway:** Activation of the NF- κ B pathway is a central event in the inflammatory response. Some probiotic LAB can modulate this pathway, either by activating it to enhance immune surveillance or by inhibiting it to exert anti-inflammatory effects.[2][15][16][17] For example, *Lactobacillus acidophilus* NCFM has been shown to activate the NF- κ B pathway in Caco-2 cells, leading to the production of cytokines and chemokines.[2]
- **MAPK Pathway:** The MAPK family, including p38, JNK, and ERK, is also involved in regulating the production of inflammatory mediators. Probiotics can activate the p38 MAPK pathway, which, in conjunction with the NF- κ B pathway, plays a significant role in the induction of cytokine and chemokine production.[2][15][16]

Experimental Protocols

This section provides detailed methodologies for the key experiments cited in this guide.

In Vitro Probiotic Characterization

- **Culture Preparation:** Grow LAB isolates in MRS broth at their optimal temperature for 18-24 hours.
- **Cell Harvesting:** Centrifuge the cultures (e.g., 5000 x g for 10 minutes at 4°C), wash the cell pellets twice with sterile phosphate-buffered saline (PBS, pH 7.2), and resuspend in PBS.

- Acid Exposure: Inoculate the bacterial suspension into MRS broth adjusted to pH 2.0 or 3.0 with HCl.
- Incubation: Incubate the cultures under anaerobic conditions at 37°C for a specified period (e.g., 2-4 hours).
- Viability Assessment: Enumerate the viable cells by plating on MRS agar and incubating for 48-72 hours. Calculate the survival rate as a percentage of the initial cell count.
- Culture Preparation: Prepare overnight cultures of LAB in MRS broth.
- Inoculation: Inoculate the cultures (e.g., 1-2% v/v) into MRS broth supplemented with different concentrations of bile salts (e.g., 0.3%, 0.5%, 1.0% oxgall). A control with no bile salts is also prepared.
- Incubation: Incubate the tubes at 37°C under anaerobic conditions.
- Growth Monitoring: Monitor the growth of the bacteria by measuring the optical density at 600 nm (OD600) at regular intervals (e.g., every 2 hours for 24 hours).[\[18\]](#)
- Cell Suspension Preparation: Harvest overnight LAB cultures, wash twice with PBS, and resuspend in PBS to a specific OD600 (e.g., 0.5-1.0).
- Hydrocarbon Addition: Add a hydrocarbon solvent (e.g., xylene or n-hexadecane) to the cell suspension (e.g., 1:4 v/v).
- Vortexing and Phase Separation: Vortex the mixture vigorously for 2 minutes and then allow the two phases to separate by incubating at 37°C for 30-60 minutes.
- Absorbance Measurement: Carefully remove the aqueous phase and measure its OD600.
- Calculation: Calculate the percentage of hydrophobicity using the formula: % Hydrophobicity = $[(A_0 - A_t) / A_0] \times 100$, where A_0 is the initial absorbance and A_t is the absorbance of the aqueous phase after separation.
- Cell Suspension Preparation: Prepare cell suspensions of LAB and pathogen (for co-aggregation) in PBS and adjust the OD600 to a standardized value (e.g., 0.5).

- Auto-aggregation: For auto-aggregation, incubate the LAB suspension at 37°C without agitation.
- Co-aggregation: For co-aggregation, mix equal volumes of the LAB and pathogen suspensions and incubate under the same conditions.
- Absorbance Measurement: At different time points (e.g., 1, 2, 4 hours), carefully take an aliquot from the upper layer of the suspension and measure the OD600.
- Calculation:
 - Auto-aggregation (%): $[1 - (A_t / A_0)] \times 100$, where A_t is the absorbance at time t and A_0 is the initial absorbance.[\[19\]](#)
 - Co-aggregation (%): $[(A_{\text{probiotic}} + A_{\text{pathogen}})/2 - A_{\text{mixture}}] / [(A_{\text{probiotic}} + A_{\text{pathogen}})/2] \times 100$.

Antimicrobial Activity Assay (Agar Well Diffusion Method)

- Indicator Strain Preparation: Prepare a standardized inoculum of the pathogenic indicator strain in a suitable broth.
- Plate Inoculation: Spread the indicator strain evenly onto the surface of an appropriate agar medium (e.g., Mueller-Hinton Agar).
- Well Creation: Aseptically create wells (6-8 mm in diameter) in the agar using a sterile cork borer.
- Sample Addition: Add a specific volume (e.g., 50-100 μL) of the cell-free supernatant of the LAB culture into each well.
- Incubation: Incubate the plates under conditions suitable for the growth of the indicator strain.
- Zone of Inhibition Measurement: Measure the diameter of the clear zone of growth inhibition around each well.

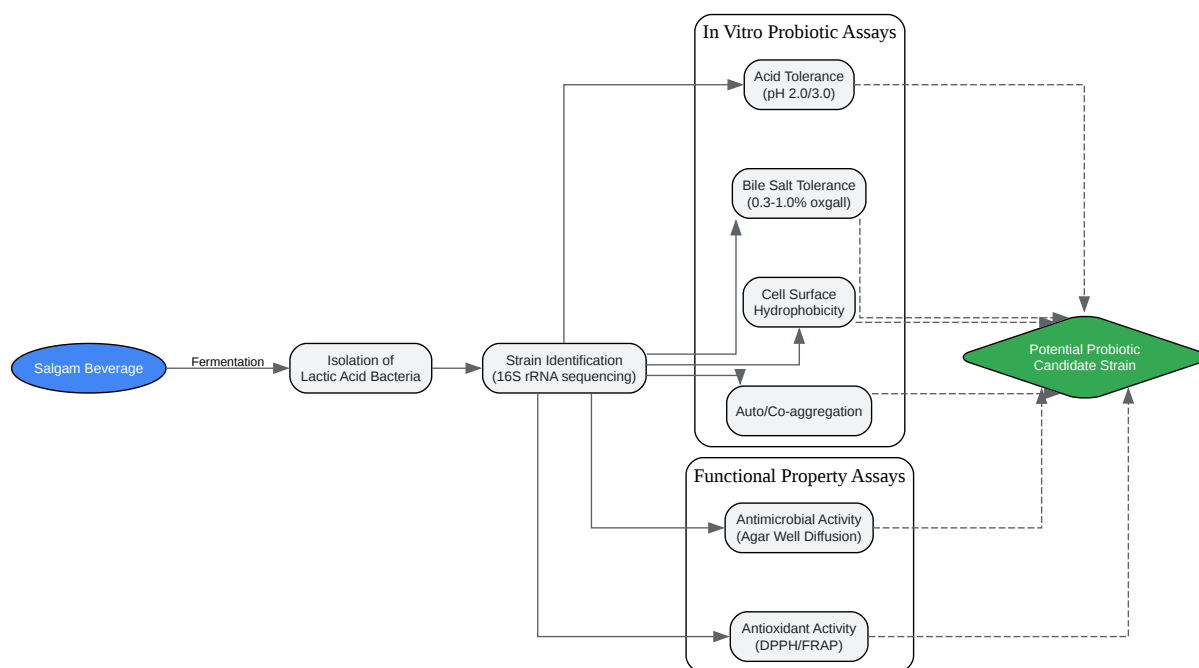
Antioxidant Activity Assays

- **Sample Preparation:** Prepare cell suspensions or cell-free supernatants of the LAB.
- **Reaction Mixture:** Mix the sample with a methanolic solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH).
- **Incubation:** Incubate the mixture in the dark at room temperature for a specified time (e.g., 30 minutes).
- **Absorbance Measurement:** Measure the absorbance of the solution at 517 nm. A decrease in absorbance indicates radical scavenging activity.
- **Calculation:** Scavenging Activity (%) = $[(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$, where A_{control} is the absorbance of the DPPH solution without the sample.
- **FRAP Reagent Preparation:** Prepare the FRAP reagent by mixing acetate buffer (pH 3.6), a solution of 2,4,6-tripyridyl-s-triazine (TPTZ) in HCl, and a ferric chloride solution.
- **Reaction Mixture:** Mix the sample with the FRAP reagent.
- **Incubation:** Incubate the mixture at 37°C for a specific time (e.g., 4-30 minutes).
- **Absorbance Measurement:** Measure the absorbance of the resulting blue-colored complex at 593 nm.
- **Quantification:** The antioxidant capacity is determined by comparing the absorbance of the sample to a standard curve prepared with a known antioxidant, such as ferrous sulfate or Trolox.

Mandatory Visualizations

This section provides diagrams created using the DOT language to illustrate key experimental workflows and signaling pathways described in this guide.

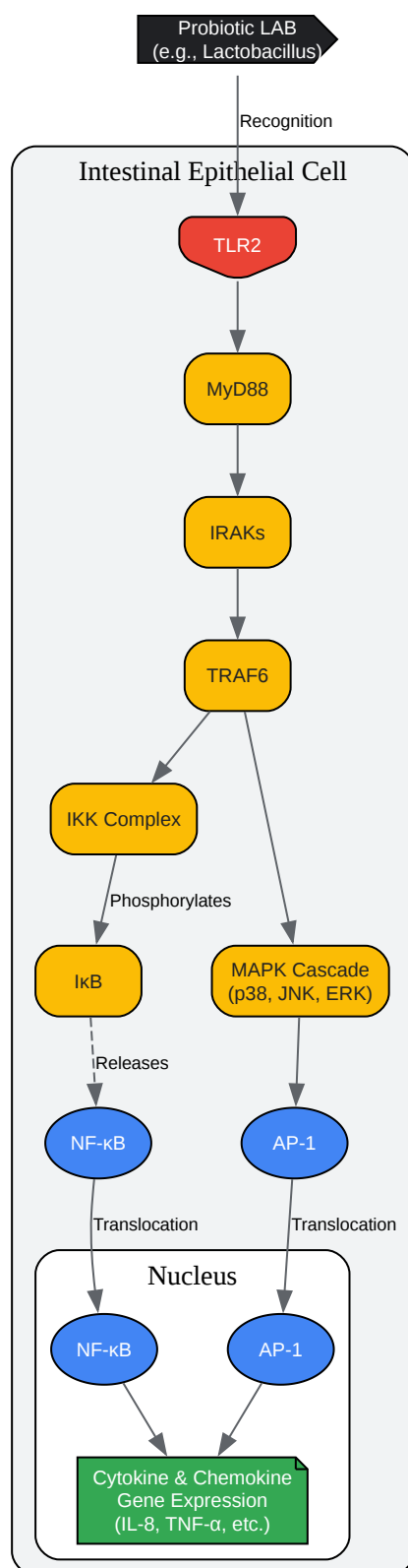
Experimental Workflows



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Caption: Workflow for the isolation and in vitro characterization of probiotic LAB from Salgam.

Signaling Pathways



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Caption: Immunomodulatory signaling pathways activated by probiotic LAB in intestinal epithelial cells.

Conclusion and Future Directions

Salgam represents a promising, yet largely untapped, source of novel Lactic Acid Bacteria with significant probiotic potential. The LAB species isolated from this traditional fermented beverage have demonstrated robust survival in simulated gastrointestinal conditions, good adhesion properties, and the ability to produce beneficial metabolites such as short-chain fatty acids. Furthermore, their antimicrobial and antioxidant activities, coupled with their capacity to modulate host immune responses via key signaling pathways, underscore their potential for application in functional foods, dietary supplements, and even as live biotherapeutics.

Future research should focus on in vivo studies to validate the in vitro findings and to elucidate the specific health benefits of Salgam-derived probiotics in animal models and human clinical trials. The synergistic effects of the LAB and the bioactive compounds present in the Salgam matrix also warrant further investigation. The detailed characterization and development of these unique LAB strains could lead to the creation of new probiotic products with enhanced efficacy and specific health applications.

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